Association of HLA-B*15:02 with Lamotrigine-Induced cADRs

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Compound Focus: **Lamotrigine**

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The core of **lamotrigine** pharmacogenomics revolves around the association between the **HLA-B*15:02** allele and an increased risk of severe cutaneous adverse drug reactions (cADRs), particularly in Asian populations. The table below summarizes the key evidence from meta-analyses and cohort studies.

Population Studied	Phenotype	Risk Allele	Odds Ratio (OR)	95% Confidence Interval (CI)	P-value	Source/Study
Han Chinese	SJS/TEN	HLA-B*15:02	2.4	1.20–4.78	0.01	Deng et al. Meta-Analysis [1]
Thai	Overall cADRs	HLA-B*15:02	4.89	1.28–18.67	0.014	PMC5712579 [2]
Thai	Maculopapular Exanthema (MPE)	HLA-B*15:02	7.33	1.63–33.02	0.005	PMC5712579 [2]
Multi-ethnic (Pooled)	SJS/TEN	HLA-B*15:02	2.4	N/S	0.01	Genesight White Paper [3]

Population Studied	Phenotype	Risk Allele	Odds Ratio (OR)	95% Confidence Interval (CI)	P-value	Source/Study
European	cADRs (any)	HLA-A*31:01	Not Significant	N/S	0.698	McCormack et al. GWAS [4] [3]

Other HLA Alleles Associated with **Lamotrigine** cADRs

Beyond HLA-B*15:02, research, primarily in Thai and other Asian populations, has identified associations with other HLA alleles, which are summarized in the following table.

Risk Allele	Associated cADR Phenotype	Population	Odds Ratio (OR)	95% Confidence Interval (CI)	Notes
HLA-A*02:07	Overall cADRs	Thai	7.83	1.60–38.25	First study to report this association in Thais [2].
HLA-A*33:03	Maculopapular Exanthema (MPE)	Thai	8.27	1.83–37.41	Also identified as a risk factor for MPE [2].
HLA-B*44:03	Maculopapular Exanthema (MPE)	Thai	10.29	1.45–72.81	Strongest association for MPE in this cohort [2].
HLA-A*24:02	SJS/TEN & MPE	Chinese (Meta-Analysis)	3.50 (SJS/TEN)	1.61–7.59	A risk allele for both severe and milder reactions [1].
HLA-B*33:03	N/A (Protective)	Chinese & Korean	0.2	0.06–0.64	Considered a **protective** marker against MPE [1].

HLA Genotyping Methodologies

Accurate identification of the HLA-B*15:02 allele is critical for clinical screening. The table below outlines common and emerging genotyping techniques.

| Method	Principle	Key Features	Example from Literature
PCR with Sequence-Specific Oligonucleotide Probes (PCR-SSO)	PCR amplification followed by hybridization with allele-specific probes on fluorescent-coded microspheres.	Medium-to-high throughput; suitable for typing multiple samples and alleles simultaneously.	Used in the Thai case-control study; analysis with Luminex IS 100 and HLA Fusion 2.0 software [2].
Two-Dimensional PCR (2D-PCR)	A novel method that uses two pairs of primers in two separate PCR reactions to enhance specificity.	Designed to overcome homology challenges in the HLA-B locus; high accuracy [5].	Detailed protocol in *Clinica Chimica Acta*; enables accurate differentiation from other similar alleles [5].
TaqMan PCR (using Tag SNP rs144012689)	Standard allele-specific PCR assay targeting a single nucleotide polymorphism (SNP) highly linked to HLA-B*15:02.	High-throughput, cost-effective; ideal for large-scale screening.	Validation study showed 100% sensitivity and 99.97% specificity for HLA-B*15:02 in a US cohort [6].
Next-Generation Sequencing (NGS)	High-resolution sequencing of the HLA-B gene, often focusing on exons 2 and 3.	Gold standard for accuracy; can identify novel alleles; more time-consuming and expensive.	Used as a reference method for validation in the US cohort study [6].

Diagnostic & Clinical Implementation

The utility of HLA genotyping varies significantly based on the clinical presentation (phenotype) of the cADR and the patient's ethnicity.

- **Diagnostic Performance vs. Patch Tests**: A 2022 review compared HLA genotyping with patch testing for diagnosing ASM-induced cADRs [7].

    - **For SJS/TEN**: HLA-B*15:02 genotyping shows **high sensitivity (66.7-100%)** in Han Chinese and Southeast Asian patients with carbamazepine-induced SJS/TEN, outperforming patch tests.
    - **For DRESS Syndrome**: **Patch tests show higher sensitivity** for carbamazepine and phenytoin-induced DRESS (70.0-88.9% and 14.3-70.0%, respectively) compared to HLA-B*15:02 tests.
    - **For Lamotrigine-induced DRESS**: Patch tests also performed better (sensitivity 33.3-40.0%) than HLA-B*15:02 genotyping (0%) [7].

- **Clinical Guidelines and Population Screening**:

    - **CPIC and DPWG guidelines** recommend avoiding not only carbamazepine but also phenytoin, oxcarbazepine, and **lamotrigine** in HLA-B*15:02 positive patients when an alternative is available [7].
    - While the HLA-B*15:02 allele frequency is highest in certain Asian populations (7-16%), a large US cohort study found that **42% of HLA-B*15:02 carriers were of non-Asian ethnicity** [6]. This supports the argument for screening without strict ethnicity-based preselection in ethnically diverse populations.

Experimental Workflow for HLA Risk Assessment

The diagram below outlines a generalized protocol for assessing HLA-related risk prior to **lamotrigine** administration, incorporating key methodologies.
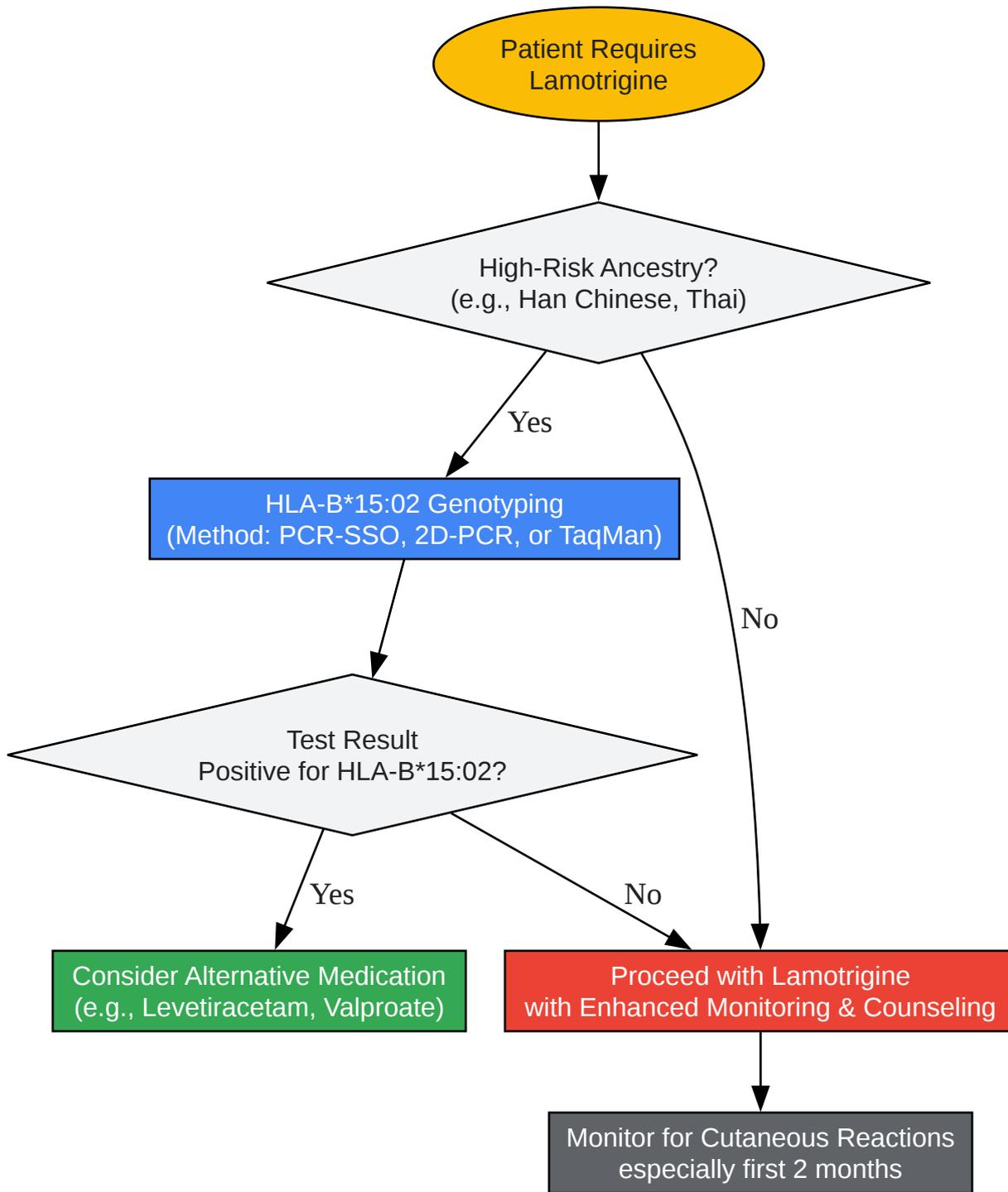
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*Workflow for HLA-B*15:02 screening and risk mitigation in **lamotrigine** therapy.*

Conclusion

In summary, the pharmacogenomics of **lamotrigine** and `HLA-B*15:02` presents a compelling case for pre-prescription testing in specific populations to mitigate the risk of severe cADRs. The key takeaways for researchers and clinicians are:

- **Strongest associations are population-specific**, with the most robust data supporting testing in Han Chinese and Southeast Asian populations.
- **Multiple HLA alleles are involved**, and their effect sizes vary significantly depending on the specific cADR phenotype (e.g., SJS/TEN vs. MPE).
- **Methodology choice is critical**, with newer techniques like 2D-PCR and tag-SNP assays offering a balance of accuracy, throughput, and cost for large-scale screening.
- **Clinical utility is phenotype-dependent**; while `HLA-B*15:02` genotyping is superior for confirming SJS/TEN, patch tests retain value for diagnosing DRESS.

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